

An In-depth Technical Guide to the Safe Handling of Butanoic Pentanoic Anhydride

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Compound of Interest

Compound Name: Butanoic Pentanoic Anhydride

Cat. No.: B16346005

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Mixed anhydrides, such as **Butanoic Pentanoic Anhydride**, are highly reactive and valuable reagents in organic synthesis, particularly favored for their role as potent acylating agents in the formation of amides and esters under mild conditions.^[1] Their heightened reactivity, however, necessitates a rigorous and well-informed approach to their handling and safety. This guide provides a comprehensive overview of the essential safety protocols, hazard mitigation strategies, and emergency procedures for **Butanoic Pentanoic Anhydride**, drawing from established data on closely related acid anhydrides to ensure a high standard of laboratory safety.

Chemical and Physical Profile

Butanoic Pentanoic Anhydride (CAS No. 606490-27-1) is a mixed carboxylic anhydride with the molecular formula $C_9H_{16}O_3$ and a molecular weight of 172.22 g/mol.^{[2][3][4]} While specific physical data for this mixed anhydride is not extensively published, its properties can be inferred from its symmetrical counterparts, butanoic (butyric) anhydride and pentanoic (valeric) anhydride. These related compounds are combustible, corrosive liquids with a pungent, stenching odor.^{[5][6]} They are also sensitive to air and moisture, reacting with water to form their respective carboxylic acids.^{[7][8]}

Property	Butanoic Anhydride	Pentanoic Anhydride	Butanoic Pentanoic Anhydride
CAS Number	106-31-0[9]	2082-59-9[10]	606490-27-1[2]
Molecular Formula	C ₈ H ₁₄ O ₃ [5]	C ₁₀ H ₁₈ O ₃ [10]	C ₉ H ₁₆ O ₃ [2]
Molecular Weight	158.19 g/mol [5]	186.25 g/mol [10]	172.22 g/mol [2]
Boiling Point	198 - 199 °C[5]	218 °C[10]	Data not available
Melting Point	-75 to -66 °C[5]	-56 °C[10]	Data not available
Density	0.967 g/cm ³ at 25 °C[5]	0.925 g/mL[10]	Data not available

Hazard Identification and Risk Assessment

The primary hazards associated with **butanoic pentanoic anhydride** are derived from its corrosivity and reactivity. It is classified as a substance that causes severe skin burns and eye damage.[5] Inhalation of its vapors can lead to severe irritation and chemical burns of the respiratory tract, potentially causing spasm, inflammation, and pulmonary edema. Ingestion is also highly hazardous, causing burns to the gastrointestinal tract.[7][11]

GHS Hazard Statements:

- H227: Combustible liquid.[5]
- H302: Harmful if swallowed.[5]
- H314: Causes severe skin burns and eye damage.[5][12]
- H402: Harmful to aquatic life.[5]

The compound is reactive with water, oxidizing agents, reducing agents, acids, and alkalis.[7][11] Contact with moisture can lead to a reaction that releases butanoic and pentanoic acid, and containers may explode if heated or contaminated with water.[11][13]

Engineering and Administrative Controls: The First Line of Defense

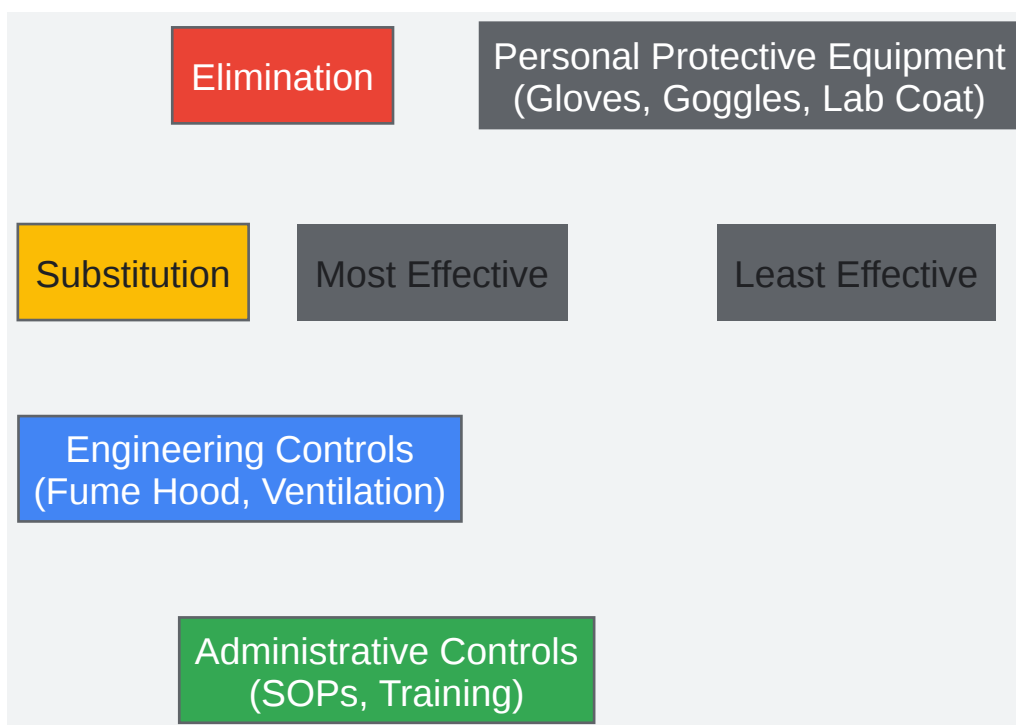
A multi-layered approach to safety, beginning with engineering and administrative controls, is critical to minimize exposure risk.

Engineering Controls:

- Chemical Fume Hood: All handling of **butanoic pentanoic anhydride**, including weighing, transferring, and use in reactions, must be conducted within a certified chemical fume hood to control vapor inhalation.[\[8\]](#)
- Ventilation: The laboratory must be well-ventilated to prevent the accumulation of vapors.[\[14\]](#)
- Proximity of Safety Equipment: Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[\[7\]](#)[\[11\]](#)

Administrative Controls:

- Standard Operating Procedures (SOPs): Develop and strictly follow detailed SOPs for all procedures involving this chemical.
- Training: All personnel must receive specific training on the hazards and safe handling procedures for corrosive and water-reactive chemicals before being permitted to work with them.[\[14\]](#)
- Restricted Access: The area where the anhydride is being used should be clearly marked, and access should be restricted to authorized personnel.



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Caption: Hierarchy of Controls for Chemical Safety.

Personal Protective Equipment (PPE)

The correct selection and use of PPE is the final barrier between the researcher and the chemical. It is mandatory for all personnel handling **butanoic pentanoic anhydride**.^[15]

- **Hand Protection:** Use gloves made from nitrile or butyl rubber.^{[16][17]} Avoid latex gloves due to poor chemical resistance.^[18] Gloves should be inspected before use and disposed of according to institutional guidelines.^[19]
- **Eye and Face Protection:** Chemical safety goggles that provide a secure seal around the eyes are required.^[16] For operations with a higher risk of splashing, a full-face shield must be worn in addition to goggles.^{[6][18]}
- **Skin and Body Protection:** A flame-retardant, chemical-resistant laboratory coat is mandatory.^[8] For larger-scale operations or when handling significant quantities, an acid-resistant apron and boots should be used.^{[17][18]}

- **Respiratory Protection:** When engineering controls are insufficient, or during emergency situations, a full-face respirator with an appropriate acid gas cartridge or a self-contained breathing apparatus (SCBA) must be used.[16][18] Respirator use requires a formal respiratory protection program, including fit testing.[16]

Safe Handling and Storage Protocols

Adherence to strict protocols for handling and storage is essential to prevent accidents.

Handling Protocol:

- **Preparation:** Before starting work, ensure all necessary PPE is worn correctly and that the fume hood is functioning properly.[8] Clear the workspace of any unnecessary items.
- **Inert Atmosphere:** Handle and store the chemical under an inert gas (e.g., argon or nitrogen) to prevent reaction with atmospheric moisture.[5]
- **Dispensing:** When transferring the liquid, use caution to avoid splashing. Ground all equipment to prevent static discharge.[6]
- **Incompatible Materials:** Keep the anhydride away from water, moisture, strong oxidizing agents, acids, bases, and alcohols.[7][11] Never add water directly to the anhydride.[6]
- **Closure:** Keep the container tightly closed when not in use.[7]

Storage Protocol:

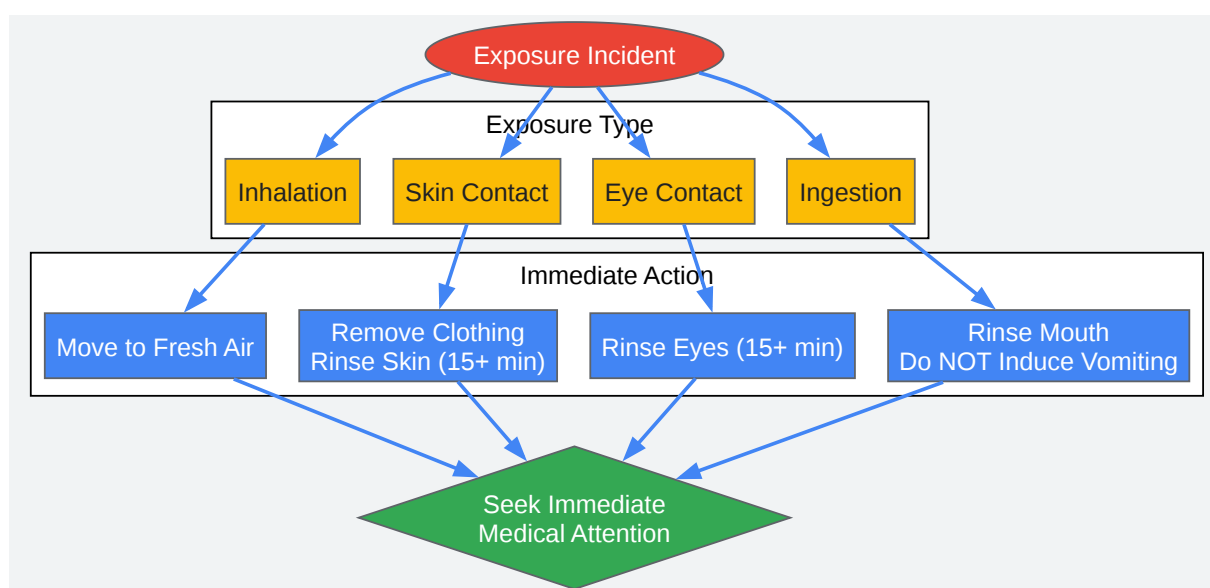
- Store in a cool, dry, well-ventilated area designated for corrosive materials.[7][14]
- The storage area should be segregated from incompatible materials.[6]
- Keep containers away from heat, sparks, and open flames.[7][13]
- Store in a locked-up, approved area to prevent unauthorized access.[5]

Emergency Procedures: Spill, Exposure, and Fire

Immediate and correct response to an emergency is critical to mitigating harm.

First-Aid Measures:

- Inhalation: Immediately move the exposed person to fresh air.[6] If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[20]
- Skin Contact: Take off all contaminated clothing immediately.[5] Rinse the affected skin with large amounts of water for at least 15 minutes.[6][11] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[6][12] Remove contact lenses if present and easy to do. Continue rinsing.[5] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, have them drink plenty of water or milk.[12] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[20]

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Caption: First-Aid Workflow for Chemical Exposure.

Spill and Leak Procedures:

- Evacuate: Evacuate non-essential personnel from the spill area.[\[17\]](#)
- Ventilate: Ensure the area is well-ventilated, but do not direct fans at the spill.
- Contain: Stop the leak if it can be done without risk. Absorb the spill with a dry, inert, non-combustible material such as sand or earth.[\[11\]](#) Do not use combustible materials like sawdust.
- Neutralize: Cautiously neutralize the residue with a suitable agent like sodium bicarbonate, if appropriate and safe to do so.
- Collect: Place the absorbed material into a suitable, labeled container for hazardous waste disposal. Do not get water inside the container.

Firefighting Measures:

- The compound is a combustible liquid.[\[5\]](#)
- Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), dry sand, or alcohol-resistant foam.[\[5\]](#)[\[13\]](#) Do not use water, as it will react violently.
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[\[13\]](#)[\[17\]](#)
- Hazards: Containers may explode when heated.[\[13\]](#) Thermal decomposition can release irritating and toxic gases and vapors.[\[12\]](#)[\[13\]](#)

Waste Disposal

Chemical waste must be managed in full compliance with local, regional, and national regulations.[\[17\]](#)

- Containerization: Collect all waste, including contaminated absorbents and PPE, in a designated, properly labeled, and sealed container for hazardous waste.[\[5\]](#)

- Labeling: The waste container must be clearly labeled with its contents.
- Disposal: Arrange for disposal through a licensed hazardous waste disposal company. Do not attempt to dispose of this chemical down the drain or with general trash.[5][13]

References

- Material Safety Data Sheet (n-Butyric Anhydride). (2005). Sciencelab.com, Inc. [\[Link\]](#)
- What PPE Should You Wear When Handling Acid 2026? (2025). LeelineWork. [\[Link\]](#)
- First Aid Procedures for Chemical Hazards. NIOSH - CDC. [\[Link\]](#)
- Maleic Anhydride - SAFETY DATA SHEET. (2018). ISC. [\[Link\]](#)
- A Guide to Non-Respiratory Personal Protective Equipment (PPE). Health and Safety Authority. [\[Link\]](#)
- PPE for Hazardous Chemicals. Canada Safety Training. [\[Link\]](#)
- PPE For Chemical Handling With Example. (2025). Industrial Safety Tips. [\[Link\]](#)
- Precautions for the Use of Maleic Anhydride. Shanghai Douwin Chemical Co.,Ltd. [\[Link\]](#)
- Create a reaction pathway to form a mixed anhydride from butanoic acid and pentanoic acid.... Pearson. [\[Link\]](#)
- Butanoic acid, anhydride. NIST WebBook. [\[Link\]](#)
- **Butanoic Pentanoic Anhydride**. Axios Research. [\[Link\]](#)
- Acetic Anhydride - IsoLab. University of Washington. [\[Link\]](#)
- pentanoic anhydride. Stenutz. [\[Link\]](#)

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Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. Butanoic Pentanoic Anhydride | CymitQuimica](https://cymitquimica.com) [cymitquimica.com]
- [3. Butanoic Pentanoic Anhydride - CAS - 606490-27-1 | Axios Research](https://axios-research.com) [axios-research.com]
- [4. theclinivex.com](https://theclinivex.com) [theclinivex.com]
- [5. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [6. chem.pharmacy.psu.ac.th](https://chem.pharmacy.psu.ac.th) [chem.pharmacy.psu.ac.th]
- [7. fishersci.com](https://fishersci.com) [fishersci.com]
- [8. IsoLab - Acetic Anhydride](https://isolab.ess.washington.edu) [isolab.ess.washington.edu]
- [9. Butanoic acid, anhydride](https://webbook.nist.gov) [webbook.nist.gov]
- [10. pentanoic anhydride](https://stenutz.eu) [stenutz.eu]
- [11. spectrumchemical.com](https://spectrumchemical.com) [spectrumchemical.com]
- [12. fishersci.com](https://fishersci.com) [fishersci.com]
- [13. fishersci.com](https://fishersci.com) [fishersci.com]
- [14. Precautions for the Use of Maleic Anhydride - Shanghai Douwin Chemical Co.,Ltd.](https://douwin-chem.com) [douwin-chem.com]
- [15. PPE for Hazardous Chemicals](https://canadasafetytraining.com) [canadasafetytraining.com]
- [16. leelinework.com](https://leelinework.com) [leelinework.com]
- [17. trc-corp.com](https://trc-corp.com) [trc-corp.com]
- [18. PPE For Chemical Handling With Example](https://industrialsafetytips.in) [industrialsafetytips.in]
- [19. hsa.ie](https://hsa.ie) [hsa.ie]
- [20. First Aid Procedures for Chemical Hazards | NIOSH | CDC](https://cdc.gov) [cdc.gov]
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